

An In-depth Technical Guide to 2-Bromo-2,2-diphenylacetyl chloride

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Compound of Interest

Compound Name: 2-Bromo-2,2-diphenylacetyl
chloride

CAS No.: 17397-37-4

Cat. No.: B091231

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Executive Summary

2-Bromo-2,2-diphenylacetyl chloride is a highly reactive, multifunctional chemical intermediate of significant interest in the fields of organic synthesis and pharmaceutical development. Its unique structure, featuring a sterically hindered acid chloride and a tertiary bromine atom, offers a versatile platform for the construction of complex molecular architectures. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, with a particular focus on its utility in the development of novel therapeutic agents. Detailed experimental protocols, safety and handling guidelines, and spectroscopic data are presented to equip researchers with the knowledge required for its effective and safe utilization.

Core Chemical and Physical Properties

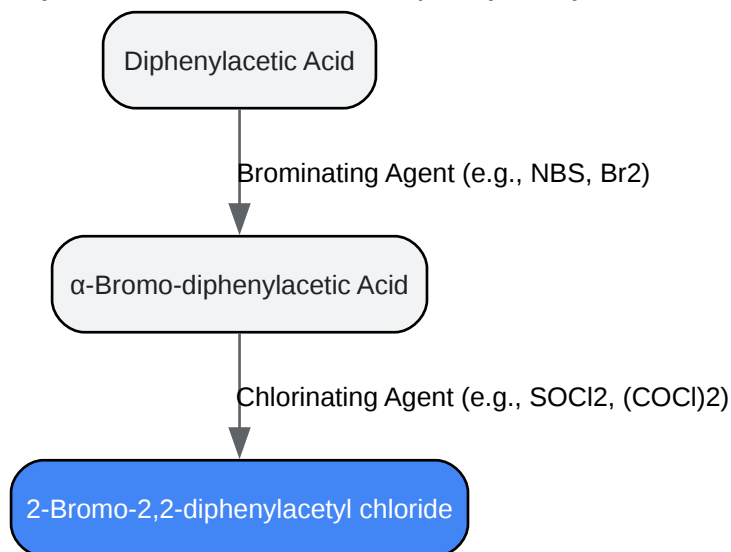
2-Bromo-2,2-diphenylacetyl chloride, with the molecular formula $C_{14}H_{10}BrClO$, is a solid at room temperature. Its key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	17397-37-4	[1][2]
Molecular Formula	$C_{14}H_{10}BrClO$	[1]
Molecular Weight	309.59 g/mol	[1]
Appearance	White to off-white solid	
Storage Temperature	2-8°C, under inert atmosphere	[3]

Synthesis of 2-Bromo-2,2-diphenylacetyl chloride

The synthesis of **2-Bromo-2,2-diphenylacetyl chloride** is typically achieved through a two-step process starting from diphenylacetic acid. The overall workflow involves the bromination of the alpha-carbon followed by the conversion of the carboxylic acid to an acyl chloride.

Synthesis of 2-Bromo-2,2-diphenylacetyl chloride



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Caption: Synthetic workflow for **2-Bromo-2,2-diphenylacetyl chloride**.

Experimental Protocol: Synthesis

Step 1: α -Bromination of Diphenylacetic Acid

This procedure utilizes N-Bromosuccinimide (NBS) for the selective bromination of the α -carbon of diphenylacetic acid.

- Materials: Diphenylacetic acid, N-Bromosuccinimide (NBS), benzoyl peroxide (initiator), carbon tetrachloride (or other suitable anhydrous non-polar solvent), sodium bicarbonate solution, brine, anhydrous magnesium sulfate.
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve diphenylacetic acid in carbon tetrachloride.
 - Add N-Bromosuccinimide and a catalytic amount of benzoyl peroxide to the solution.
 - Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
 - After completion, cool the reaction mixture to room temperature and filter off the succinimide byproduct.
 - Wash the filtrate sequentially with sodium bicarbonate solution, water, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude α -bromo-diphenylacetic acid.

Step 2: Conversion to **2-Bromo-2,2-diphenylacetyl chloride**

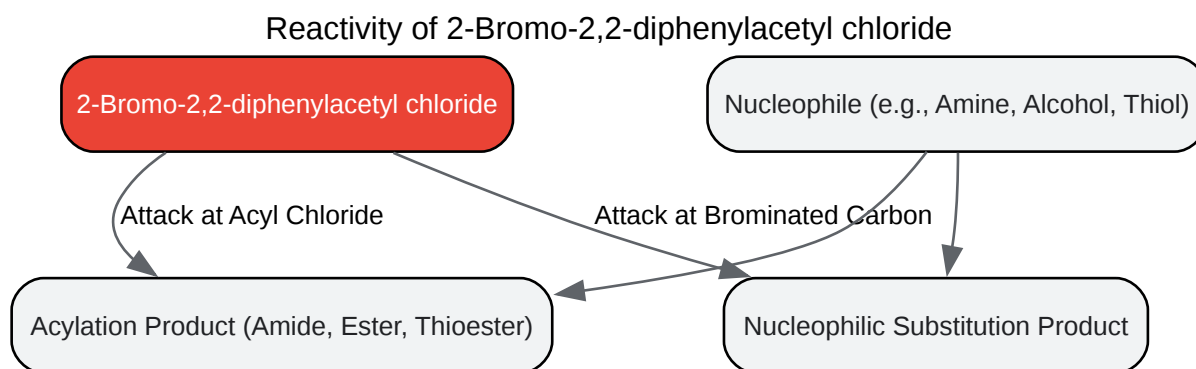
This step involves the conversion of the carboxylic acid to the corresponding acyl chloride using thionyl chloride.

- Materials: α -Bromo-diphenylacetic acid, thionyl chloride, anhydrous dichloromethane (DCM), catalytic amount of N,N-dimethylformamide (DMF).
- Procedure:

- In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend α -bromo-diphenylacetic acid in anhydrous DCM.
- Add a catalytic amount of DMF to the suspension.
- Slowly add thionyl chloride to the stirred mixture at room temperature.
- Heat the reaction mixture to reflux (approximately 40°C) and maintain for 1-2 hours, or until the evolution of gases (SO₂ and HCl) ceases.[4]
- Cool the reaction to room temperature and carefully remove the excess thionyl chloride and solvent by distillation under reduced pressure.
- The resulting crude **2-Bromo-2,2-diphenylacetyl chloride** can be used directly or further purified by vacuum distillation.

Chemical Reactivity and Mechanistic Insights

The reactivity of **2-Bromo-2,2-diphenylacetyl chloride** is dominated by two key functional groups: the highly electrophilic acyl chloride and the tertiary bromide.



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